

Avoiding precipitation of PF-05180999 in aqueous solutions

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Compound of Interest		
Compound Name:	PF-05180999	
Cat. No.:	B609955	Get Quote

Technical Support Center: PF-05180999

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in avoiding the precipitation of **PF-05180999** in aqueous solutions during their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the general solubility properties of **PF-05180999**?

A1: **PF-05180999** is a crystalline solid that is sparingly soluble in aqueous buffers.[1] It is readily soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.[2][3]

Q2: I am observing precipitation when I dilute my **PF-05180999** stock solution into my aqueous experimental buffer. What could be the cause?

A2: Precipitation upon dilution of a DMSO stock solution into an aqueous buffer is a common issue for poorly water-soluble compounds like **PF-05180999**. This typically occurs when the concentration of the compound in the final aqueous solution exceeds its solubility limit. The high concentration of the compound in the DMSO stock solution is rapidly introduced into the aqueous environment where it is less soluble, leading to the compound coming out of solution.

Q3: What is the recommended solvent for preparing a stock solution of **PF-05180999**?



A3: Based on available data, DMSO is the recommended solvent for preparing stock solutions of **PF-05180999**.[2][3][4] Ethanol is also a viable option.[2] It is crucial to use a newly opened or anhydrous grade of DMSO, as hygroscopic DMSO can negatively impact the solubility of the product.

Q4: Are there any formulation strategies that can help improve the solubility of **PF-05180999** in aqueous solutions?

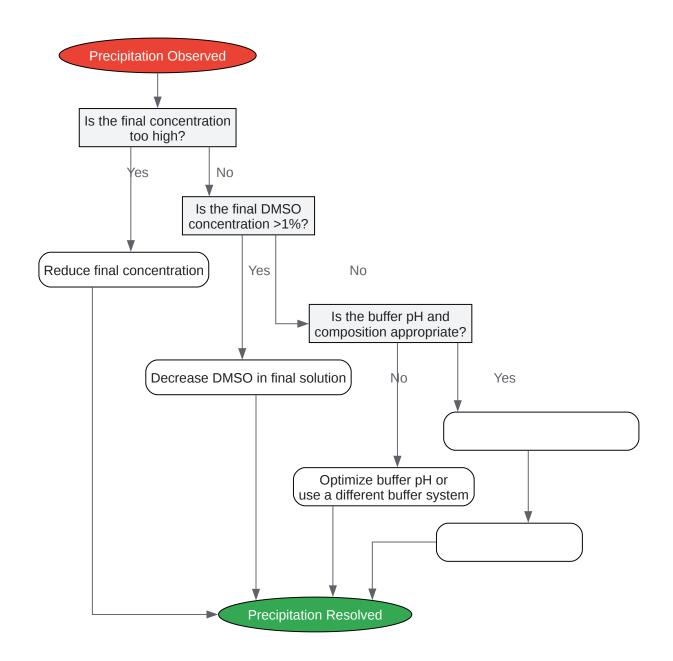
A4: Yes, several strategies can be employed to enhance the aqueous solubility of poorly soluble compounds like **PF-05180999**. These include the use of co-solvents, surfactants, and cyclodextrins.[5][6][7] For example, one study successfully used 5% Kolliphor H15 (a surfactant) in the final aqueous solution to maintain the solubility of **PF-05180999**.[8]

Troubleshooting Guide

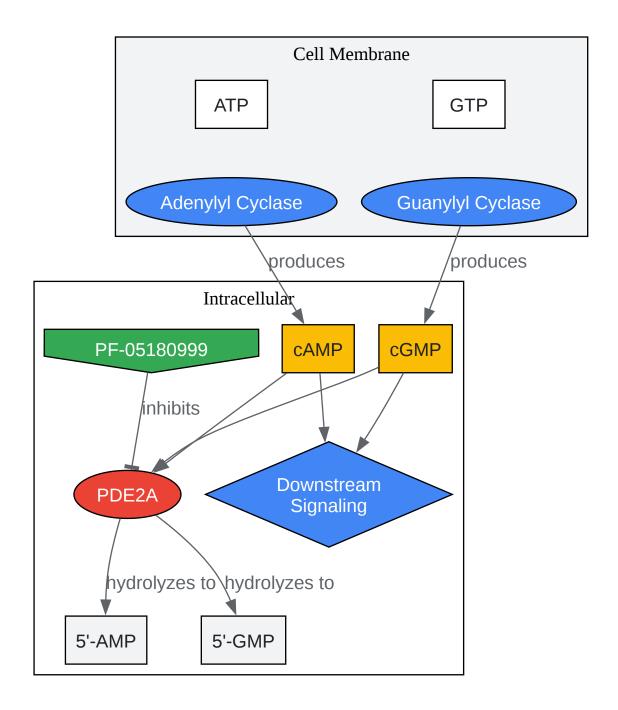
Issue: Precipitation observed after diluting DMSO stock solution into aqueous buffer.

This troubleshooting guide provides a step-by-step approach to diagnose and resolve precipitation issues with **PF-05180999**.









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